

Solubility Profile of Hydroxy-PEG3-(CH₂)₂-Boc: A Technical Guide

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Compound of Interest

Compound Name: Hydroxy-PEG3-(CH₂)₂-Boc

Cat. No.: B1673973

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Introduction

Hydroxy-PEG3-(CH₂)₂-Boc, with the IUPAC name tert-butyl 3-{2-[2-(2-hydroxyethoxy)ethoxy]ethoxy}propanoate, is a monodisperse polyethylene glycol (PEG) linker. These linkers are crucial in pharmaceutical and biotechnology research, particularly in the development of antibody-drug conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs). The incorporation of a PEG spacer enhances the solubility and pharmacokinetic properties of conjugated molecules.^{[1][2][3][4][5][6]} Specifically, the hydrophilic nature of the PEG chain generally increases the aqueous solubility of the parent molecule. This guide provides an in-depth overview of the solubility characteristics of **Hydroxy-PEG3-(CH₂)₂-Boc** and outlines a comprehensive protocol for its quantitative determination.

Physicochemical Properties

Property	Value	Source
CAS Number	186020-66-6	[7]
Molecular Formula	C ₁₃ H ₂₆ O ₆	[7]
Molecular Weight	278.35 g/mol	[7]
Appearance	Liquid	[7]
Boiling Point	365.8°C at 760 mmHg	

Solubility Data

Quantitative solubility data for **Hydroxy-PEG3-(CH₂)₂-Boc** in various solvents is not extensively available in published literature. However, based on the general properties of PEG linkers and information from chemical suppliers, a qualitative solubility profile can be inferred. The presence of the PEG3 chain imparts hydrophilicity, suggesting good solubility in aqueous solutions and polar organic solvents.

Solvent	Qualitative Solubility	Rationale
Water	Soluble	The hydrophilic PEG chain enhances solubility in aqueous media. [2] [6] [8]
Phosphate-Buffered Saline (PBS)	Soluble	Expected to be soluble due to its aqueous nature.
Ethanol	Soluble	PEGs are generally soluble in alcohols. [9]
Methanol	Soluble	PEGs are generally soluble in alcohols.
Dimethyl Sulfoxide (DMSO)	Soluble	A common polar aprotic solvent for a wide range of organic compounds.
Dichloromethane (DCM)	Soluble	Often used as a solvent for reactions involving Boc-protected compounds.
Acetonitrile	Soluble	PEGs are known to be soluble in acetonitrile. [9]
Diethyl Ether	Slightly Soluble / Insoluble	PEGs have limited solubility in ether.
Hexanes	Insoluble	As a non-polar aliphatic hydrocarbon, it is unlikely to dissolve the polar PEG linker.

Experimental Protocol for Quantitative Solubility Determination

For researchers requiring precise solubility measurements, the following protocol outlines a standard method for determining the equilibrium solubility of **Hydroxy-PEG3-(CH₂)₂-Boc**.

Objective: To determine the saturation solubility of **Hydroxy-PEG3-(CH₂)₂-Boc** in various solvents at a specified temperature.

Materials:

- **Hydroxy-PEG3-(CH₂)₂-Boc**
- Selected solvents (e.g., water, PBS, ethanol, DMSO)
- Analytical balance
- Vials with screw caps
- Thermostatic shaker or incubator
- Centrifuge
- Syringes and syringe filters (0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or ELSD) or a quantitative analytical method like qNMR.
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Hydroxy-PEG3-(CH₂)₂-Boc** to a series of vials, each containing a known volume of a different solvent. The excess solid should be clearly visible.

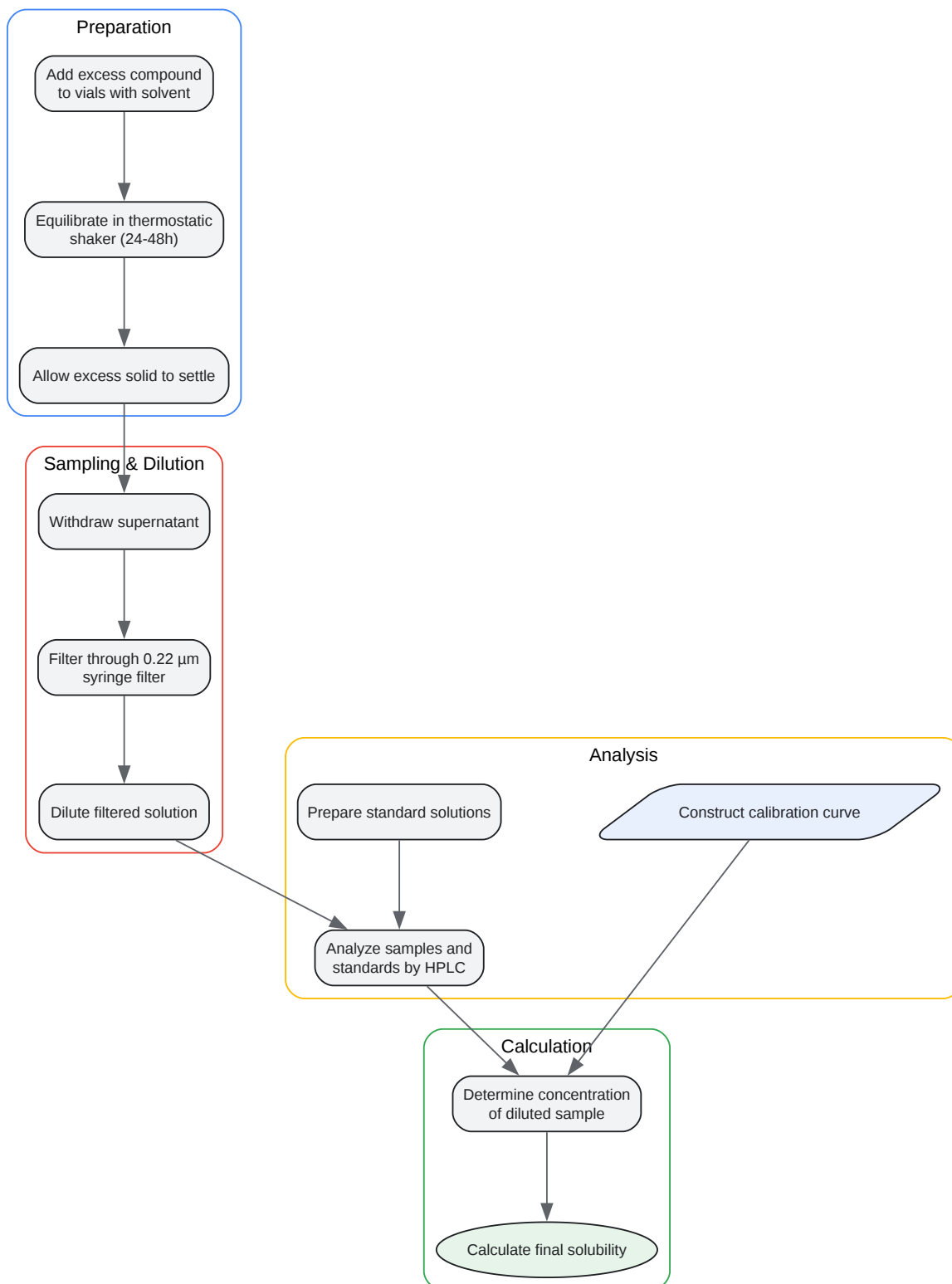
- Securely cap the vials to prevent solvent evaporation.
- Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25°C).
- Agitate the samples for a sufficient time to reach equilibrium (typically 24-48 hours). A preliminary kinetic study can determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Filter the supernatant through a 0.22 µm syringe filter into a clean vial to remove any undissolved solid.
 - Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification:
 - Prepare a series of standard solutions of **Hydroxy-PEG3-(CH₂)₂-Boc** of known concentrations.
 - Analyze the standard solutions and the diluted sample solutions using a validated analytical method (e.g., HPLC).
 - Construct a calibration curve from the standard solutions.
 - Determine the concentration of **Hydroxy-PEG3-(CH₂)₂-Boc** in the diluted sample solutions by interpolating from the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.

- Express the solubility in appropriate units, such as mg/mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the quantitative determination of solubility.

Workflow for Quantitative Solubility Determination



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Caption: Experimental workflow for determining the quantitative solubility of a compound.

Conclusion

While specific quantitative solubility data for **Hydroxy-PEG3-(CH₂)₂-Boc** is not readily available in the public domain, its chemical structure strongly suggests good solubility in aqueous and polar organic solvents. For applications requiring precise solubility values, the provided experimental protocol offers a robust framework for their determination. The inherent properties of the PEG linker make this compound a valuable tool in drug development, where solubility is a critical parameter for bioavailability and formulation.

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